

Personal protective equipment for handling Nolatrexed Dihydrochloride

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Compound of Interest

Compound Name: Nolatrexed Dihydrochloride

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Essential Safety and Handling Guide for Nolatrexed Dihydrochloride

For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds is paramount. This guide provides immediate and essential safety and logistical information for **Nolatrexed Dihydrochloride**, a thymidylate synthase inhibitor. Adherence to these procedures is critical to minimize exposure risk and ensure a safe laboratory environment.

Personal Protective Equipment (PPE)

The following table summarizes the recommended personal protective equipment for handling **Nolatrexed Dihydrochloride**. It is crucial to always inspect PPE for integrity before use.^[1]

Protection Type	Equipment Specification	Purpose
Respiratory Protection	For nuisance exposures: Type P95 (US) or Type P1 (EU EN 143) particle respirator. For higher-level protection: Type OV/AG/P99 (US) or Type ABEK-P2 (EU EN 143) respirator cartridges.[1]	To prevent inhalation of dust or aerosols.
Hand Protection	Impermeable and resistant gloves.[2]	To avoid skin contact.[1]
Eye Protection	Safety glasses with side-shields conforming to EN166 (EU) or approved under appropriate government standards such as NIOSH (US).[1]	To protect eyes from splashes and dust.
Skin and Body Protection	Impervious clothing.[1]	To prevent skin exposure.

Operational Plan for Handling Nolatrexed Dihydrochloride

This section outlines a step-by-step plan for the safe handling of **Nolatrexed Dihydrochloride** from receipt to disposal.

1. Receiving and Storage:

- Upon receipt, visually inspect the container for any damage or leaks.
- Store the container in a tightly closed, dry, and well-ventilated place.[1]
- **Nolatrexed Dihydrochloride** is hygroscopic and should be stored at -20°C under an inert atmosphere.[1]

2. Handling and Use:

- All handling should be conducted in a designated area with appropriate exhaust ventilation, such as a chemical fume hood, to control exposure to dust and aerosols.[1]
- Avoid contact with skin and eyes.[1]
- Do not breathe dust or aerosols.[1]
- Wash hands thoroughly after handling and before breaks.[2]

3. Accidental Release Measures:

- In case of a spill, use personal protective equipment.[1]
- Contain the spillage and collect it with non-combustible absorbent material (e.g., sand, earth, diatomaceous earth, vermiculite).[1]
- Place the collected material in a suitable, closed container for disposal according to local regulations.[1]
- Do not let the product enter drains.[1]

4. First Aid Measures:

- If inhaled: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[1]
- In case of skin contact: Wash off with soap and plenty of water. Consult a physician.[1]
- In case of eye contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[1]
- If swallowed: Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.[1]

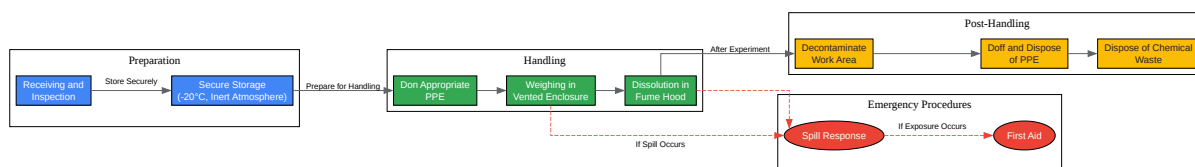
5. Disposal:

- Dispose of the substance and contaminated materials as hazardous waste.

- Contaminated gloves should be disposed of in accordance with applicable laws and good laboratory practices.[1]
- Follow all local, state, and federal regulations for chemical waste disposal.

Experimental Workflow

The following diagram illustrates the standard workflow for handling **Nolatrexed Dihydrochloride** in a laboratory setting.



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Workflow for handling **Nolatrexed Dihydrochloride**.

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References

- 1. datasheets.scbt.com [datasheets.scbt.com]
- 2. cdn.caymanchem.com [cdn.caymanchem.com]

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